

Application Notes and Protocols: Synthesis of Methyl Isobutyrimide Hydrochloride

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Compound of Interest

Compound Name: *Methyl isobutyrimide hydrochloride*

Cat. No.: *B1297166*

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Introduction

Methyl isobutyrimide hydrochloride, also known as methyl 2-methylpropanimidate hydrochloride, is a Pinner salt, an important class of compounds in organic synthesis. It is typically formed through the Pinner reaction, which involves the acid-catalyzed reaction of a nitrile (isobutyronitrile) with an alcohol (methanol).^[1] This intermediate is valuable for the synthesis of various nitrogen-containing compounds, such as amidines and esters.^[1] The reaction must be conducted under anhydrous conditions, as the imide salt is sensitive to hydrolysis.^[2] Low temperatures are crucial to prevent the thermodynamically unstable imide hydrochloride from rearranging into amide or alkyl chloride byproducts.^[1]

Reaction Principle

The synthesis of **methyl isobutyrimide hydrochloride** is achieved via the Pinner reaction. The reaction mechanism initiates with the protonation of the nitrogen atom of isobutyronitrile by hydrogen chloride, which enhances the electrophilicity of the nitrile carbon. Subsequently, a nucleophilic attack by methanol on the activated nitrile carbon occurs, leading to the formation of the **methyl isobutyrimide hydrochloride** salt.^[2]

Quantitative Data Summary

The following table summarizes the key quantitative data for the synthesis of **methyl isobutyrimide hydrochloride**.

Parameter	Value	Reference
Starting Nitrile	Isobutyronitrile	[3]
Reagent	3 M HCl in Cyclopentylmethyl ether	[3]
Reagent	Anhydrous Methanol	[3]
Solvent	Anhydrous Cyclopentylmethyl ether	[3]
Temperature	0 °C, then -20 °C	[3]
Reaction Time	2 hours at 0 °C, then 48 hours at -20 °C	[3]
Product Yield	26%	[3]

Experimental Protocol

This protocol is based on a reported synthesis of **methyl isobutyrimidate hydrochloride**.[\[3\]](#)

Materials:

- Isobutyronitrile (21.7 mmol)[\[3\]](#)
- Anhydrous methanol (3 equivalents)[\[3\]](#)
- 3 M Hydrogen chloride in cyclopentylmethyl ether (22 mL)[\[3\]](#)
- Anhydrous cyclopentylmethyl ether[\[3\]](#)
- Argon gas

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar

- Ice bath
- Low-temperature cooling bath (-20 °C)
- Syringes and needles
- Apparatus for filtration under inert atmosphere
- Schlenk line or similar inert atmosphere setup

Procedure:

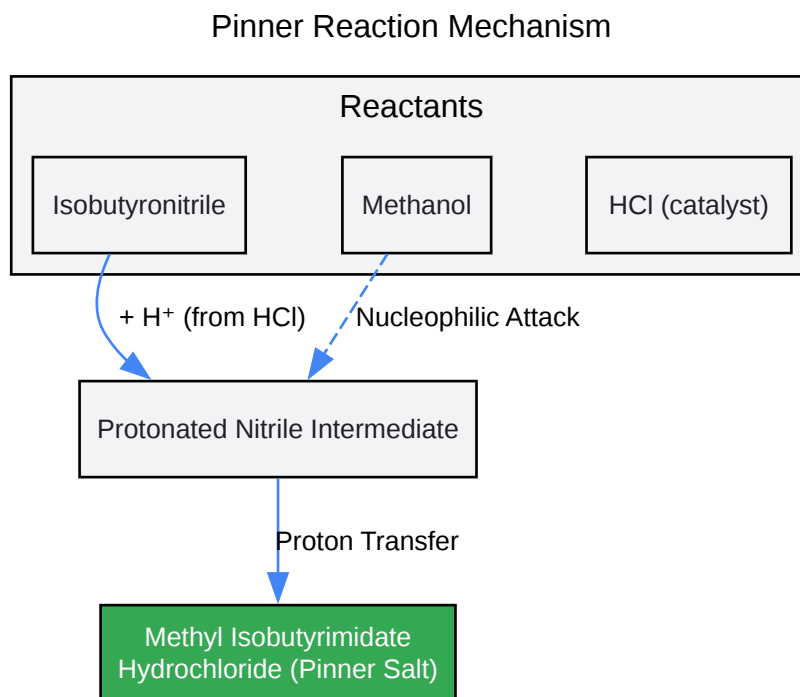
- In a round-bottom flask under an argon atmosphere, dissolve isobutyronitrile (21.7 mmol) in anhydrous cyclopentylmethyl ether (to make a 3 M solution) and anhydrous methanol (3 equivalents).[3]
- Cool the reaction mixture to 0 °C using an ice bath.[3]
- Slowly add 22 mL of a 3 M solution of HCl in cyclopentylmethyl ether to the cooled mixture. [3]
- Stir the reaction mixture at 0 °C for 2 hours under an argon atmosphere.[3]
- After 2 hours, transfer the reaction mixture to a -20 °C cooling bath and let it stand for 48 hours.[3]
- A precipitate will form during this time. Collect the resulting solid by filtration.[3]
- Rinse the collected precipitate with cold cyclopentylmethyl ether to afford the pure **methyl isobutyrimidate hydrochloride**. [3]
- The reported yield for this procedure is 26%. [3]

Characterization Data:

- ¹H NMR (500 MHz, CDCl₃): δ 12.42 (s, 1H), 11.56 (s, 1H), 4.29 (s, 3H), 3.23 (hept, J = 7.8 Hz, 1H), 1.29 (d, J = 6.9 Hz, 6H).[3]

Visualizations

Reaction Signaling Pathway

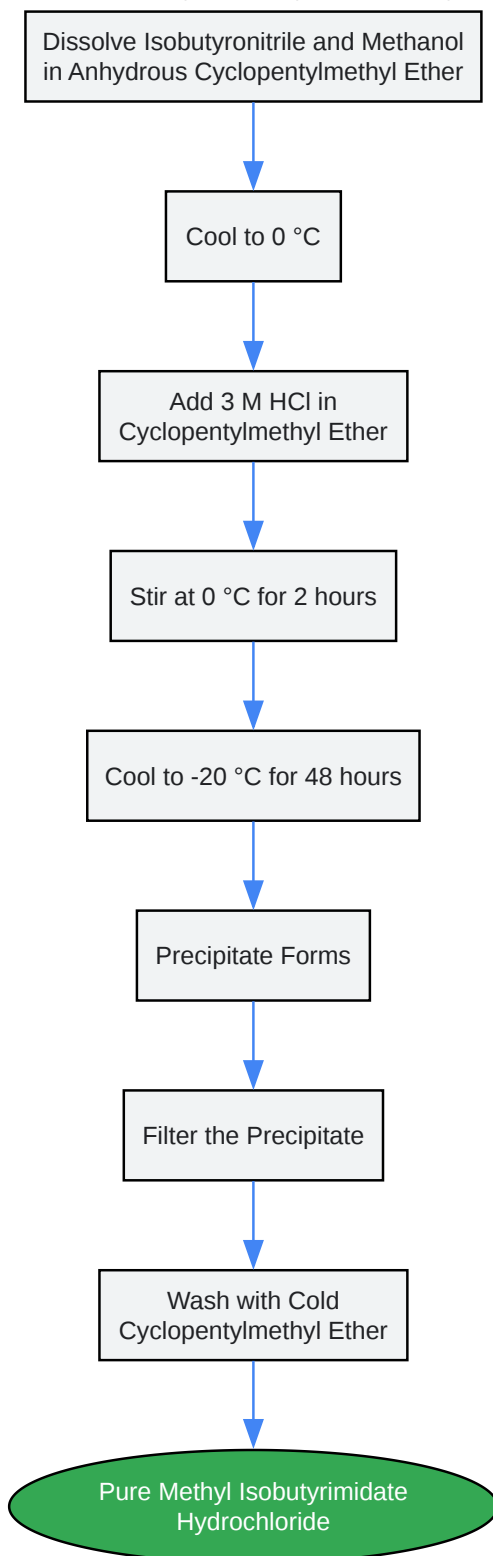


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Caption: Pinner reaction mechanism for **methyl isobutyrimide hydrochloride**.

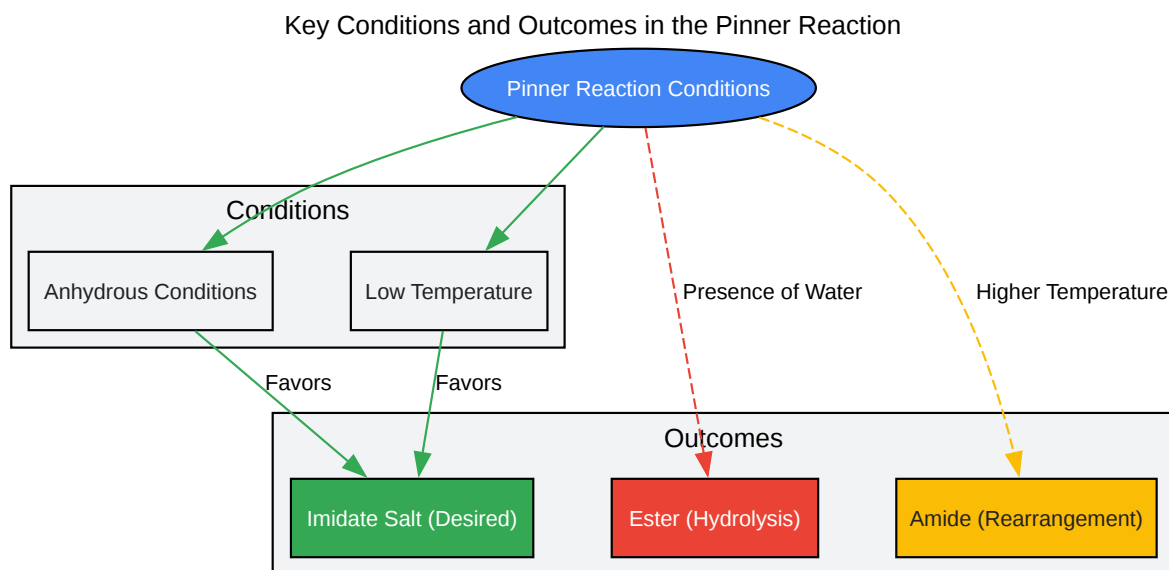
Experimental Workflow

Experimental Workflow for Methyl Isobutyrimide Hydrochloride Synthesis

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Caption: Workflow for the synthesis of **methyl isobutyrimide hydrochloride**.

Logical Relationships of the Pinner Reaction



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References

- 1. Pinner reaction - Wikipedia [en.wikipedia.org]
- 2. benchchem.com [benchchem.com]
- 3. s3-eu-west-1.amazonaws.com [s3-eu-west-1.amazonaws.com]
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